

An In-depth Technical Guide to 3-Fluoro-4-methylphenoxyethylamine

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Compound of Interest

Compound Name: 2-(3-Fluoro-4-methylphenoxy)ethan-1-amine

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of 3-Fluoro-4-methylphenoxyethylamine, a substituted phenoxyethylamine derivative of interest in medicinal chemistry and drug discovery. While this compound is not extensively documented in current literature, this guide synthesizes information from analogous structures and established chemical principles to provide a detailed examination of its molecular characteristics, a proposed synthetic pathway, and potential applications. This document is intended to serve as a foundational resource for researchers and scientists engaged in the exploration of novel psychoactive compounds and the development of new therapeutic agents.

Introduction

Substituted phenethylamines are a broad class of organic compounds with a wide range of pharmacological activities, acting as stimulants, hallucinogens, and entactogens. The introduction of a phenoxy moiety and further substitution on the aromatic ring, such as with fluorine and methyl groups, can significantly modulate the compound's properties, including its

binding affinity for various receptors, metabolic stability, and pharmacokinetic profile. 3-Fluoro-4-methylphenoxyethylamine represents a unique combination of these structural features, making it a compelling target for synthesis and pharmacological investigation. The strategic placement of a fluorine atom can enhance metabolic resistance and alter receptor interactions, while the methyl group can influence selectivity and potency.[1][2]

Molecular Profile

Molecular Formula: C₉H₁₂FNO

Molecular Weight: 169.20 g/mol

Structural Characteristics

3-Fluoro-4-methylphenoxyethylamine possesses a core phenoxyethylamine structure with a fluorine atom at the 3-position and a methyl group at the 4-position of the phenyl ring. The ether linkage distinguishes it from the more common phenethylamine derivatives.

Feature	Description
Core Structure	Phenoxyethylamine
Substituents	3-Fluoro, 4-Methyl
Key Functional Groups	Primary Amine, Ether, Aromatic Ring

Proposed Synthesis

A plausible and efficient method for the synthesis of 3-Fluoro-4-methylphenoxyethylamine is the Williamson ether synthesis.[3][4][5][6][7] This well-established reaction involves the coupling of an alkoxide with an alkyl halide. In this proposed pathway, the sodium salt of 3-fluoro-4-methylphenol would be reacted with a protected 2-aminoethyl halide, followed by deprotection of the amine.

Synthesis of the Precursor: 3-Fluoro-4-methylphenol

The key starting material, 3-fluoro-4-methylphenol, can be synthesized from 3-fluoro-4-methylaniline.[8] The synthesis involves a diazotization reaction followed by hydrolysis of the

diazonium salt.

Experimental Protocol:

- Diazotization: Dissolve 3-fluoro-4-methylaniline in an aqueous solution of a strong acid (e.g., sulfuric acid).
- Cool the solution to 0-5 °C in an ice bath.
- Slowly add a solution of sodium nitrite (NaNO_2) while maintaining the low temperature to form the diazonium salt.
- Hydrolysis: Gently heat the solution containing the diazonium salt. The diazonium group is a good leaving group and will be displaced by a hydroxyl group from the water, yielding 3-fluoro-4-methylphenol.
- Purification: The product can be purified by extraction and subsequent distillation or chromatography.



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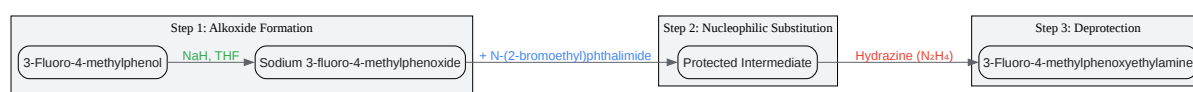
Caption: Synthesis of 3-Fluoro-4-methylphenol.

Williamson Ether Synthesis of 3-Fluoro-4-methylphenoxyethylamine

Experimental Protocol:

- Alkoxide Formation: React 3-fluoro-4-methylphenol with a strong base, such as sodium hydride (NaH), in an aprotic solvent (e.g., tetrahydrofuran - THF) to form the corresponding sodium phenoxide.

- **Nucleophilic Substitution:** Add a protected 2-aminoethyl halide, such as N-(2-bromoethyl)phthalimide, to the reaction mixture. The phenoxide will act as a nucleophile, displacing the halide in an S_N2 reaction to form the protected phenoxyethylamine.
- **Deprotection:** Remove the protecting group (e.g., phthalimide) using a reagent like hydrazine (N_2H_4) to yield the final product, 3-Fluoro-4-methylphenoxyethylamine.
- **Purification:** The final compound can be purified by acid-base extraction followed by distillation or chromatography.



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Caption: Proposed Williamson Ether Synthesis.

Characterization and Analytical Profile

The structural elucidation of 3-Fluoro-4-methylphenoxyethylamine would rely on a combination of spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- 1H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the methyl group protons, and the two methylene groups of the ethylamine chain. The coupling patterns of the aromatic protons will be influenced by the fluorine and methyl substituents.
- ^{13}C NMR: The carbon NMR spectrum will provide information on the number of unique carbon environments in the molecule.

- ^{19}F NMR: Due to the presence of a fluorine atom, ^{19}F NMR spectroscopy would be a crucial tool for characterization.^{[9][10][11][12][13]} It will show a single resonance, and its coupling to nearby protons (^3JHF and ^4JHF) can provide valuable structural information.

Mass Spectrometry (MS)

Mass spectrometry would be used to determine the molecular weight and fragmentation pattern of the compound.

- Electron Ionization (EI-MS): This technique is expected to produce a molecular ion peak (M^+) at m/z 169, along with characteristic fragment ions resulting from the cleavage of the C-C bond between the two carbons of the ethylamine side chain, and cleavage of the ether bond.^{[14][15][16]}
- Electrospray Ionization (ESI-MS): This softer ionization technique would likely show a prominent protonated molecular ion ($[\text{M}+\text{H}]^+$) at m/z 170.^[16]

Potential Applications and Pharmacological Considerations

The unique structural features of 3-Fluoro-4-methylphenoxyethylamine suggest several potential areas of application in drug discovery and neuroscience research.

Neurological and Psychiatric Research

Many substituted phenethylamines exhibit psychoactive properties by interacting with various neurotransmitter systems.^{[17][18][19][20]} The introduction of a fluorine atom can modulate the compound's interaction with monoamine transporters and receptors, such as serotonin (5-HT) and dopamine (D) receptors.^{[1][2]} This could lead to novel compounds with unique pharmacological profiles for studying neurological and psychiatric disorders.

Drug Development

The incorporation of fluorine is a common strategy in medicinal chemistry to enhance the metabolic stability and bioavailability of drug candidates.^{[21][22]} The 3-fluoro-4-methylphenoxy moiety could be incorporated into larger molecules to improve their pharmacokinetic properties.

Phenoxyethylamine derivatives have been investigated for a variety of therapeutic targets, including as receptor agonists and antagonists.[23]

Safety and Handling

As with any novel chemical compound, 3-Fluoro-4-methylphenoxyethylamine should be handled with appropriate safety precautions. Based on the known hazards of similar phenolic and amine compounds, it should be considered a potential irritant to the skin, eyes, and respiratory tract.[24][25][26]

Recommended Safety Precautions:

- Handle in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid inhalation, ingestion, and skin contact.
- Store in a cool, dry, and well-ventilated area away from incompatible materials.

Conclusion

3-Fluoro-4-methylphenoxyethylamine is a structurally interesting molecule with the potential for novel pharmacological activity. This technical guide has provided a detailed overview of its molecular properties, a proposed synthetic route, and potential areas of application. Further research is warranted to synthesize and characterize this compound and to explore its biological effects. The information presented here serves as a valuable starting point for researchers interested in the expanding field of substituted phenoxyethylamines.

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